

Application Notes and Protocols: Granzyme B Substrate Cleavage Assay Using Synthetic Peptides

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Compound of Interest

Compound Name: GRANZYME B

CAS No.: 143180-74-9

Cat. No.: B1177868

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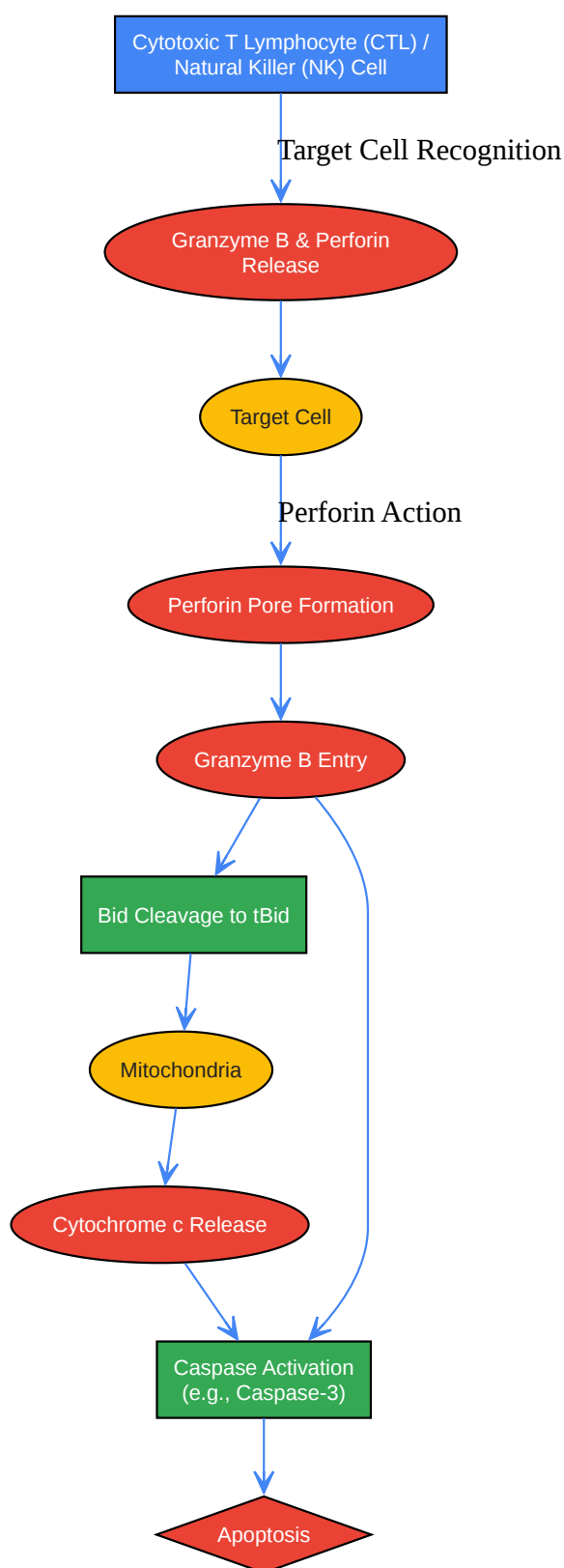
Introduction

Granzyme B is a serine protease found in the granules of cytotoxic T lymphocytes (CTLs) and natural killer (NK) cells.[1] Upon release into a target cell, it plays a pivotal role in initiating apoptosis, or programmed cell death, making it a key component of the immune response against virally infected and tumor cells. **Granzyme B**'s substrate specificity, preferentially cleaving after an aspartic acid residue, allows it to activate downstream caspases and other pro-apoptotic proteins.[2][3][4] The study of **Granzyme B** activity is crucial for understanding immune-mediated cell death and for the development of novel therapeutics targeting this pathway. This document provides detailed protocols for assessing **Granzyme B** activity using synthetic peptide substrates.

Principle of the Assay

The **Granzyme B** substrate cleavage assay is a fluorometric method used to measure the enzymatic activity of **Granzyme B**. The assay utilizes a synthetic peptide substrate that contains a specific **Granzyme B** recognition sequence conjugated to a fluorescent reporter molecule, such as 7-amino-4-trifluoromethylcoumarin (AFC) or 7-amino-4-methylcoumarin (AMC). In its uncleaved state, the fluorescence of the reporter molecule is quenched. Upon cleavage of the peptide by active **Granzyme B**, the fluorophore is released, resulting in a measurable increase in fluorescence intensity. This increase in fluorescence is directly proportional to the **Granzyme B** activity in the sample.

Signaling Pathway of Granzyme B-Mediated Apoptosis



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Caption: **Granzyme B**-mediated apoptosis signaling pathway.

Experimental Protocols

Materials and Reagents

- Recombinant active **Granzyme B** (human or mouse)
- **Granzyme B** Substrate (e.g., Ac-IEPD-AFC, Ac-IETD-AFC)
- AFC or AMC standard
- **Granzyme B** Assay Buffer (e.g., 50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 10 mM DTT, 1 mM EDTA)
- 96-well black microplate with a clear bottom
- Fluorescence microplate reader with excitation/emission wavelengths of 380/500 nm for AFC or 345/445 nm for AMC
- Test compounds for inhibitor screening (dissolved in an appropriate solvent, e.g., DMSO)

Granzyme B Activity Assay Protocol

- Reagent Preparation:
 - Prepare a stock solution of the AFC or AMC standard in the assay buffer.
 - Reconstitute the recombinant **Granzyme B** in the assay buffer to a stock concentration. Keep on ice.
 - Prepare a working solution of the **Granzyme B** substrate in the assay buffer.
- Standard Curve Preparation:
 - Add a series of known concentrations of the AFC or AMC standard to the 96-well plate in duplicate.
 - Adjust the final volume in each well to 100 μ L with assay buffer.
- Sample Preparation:

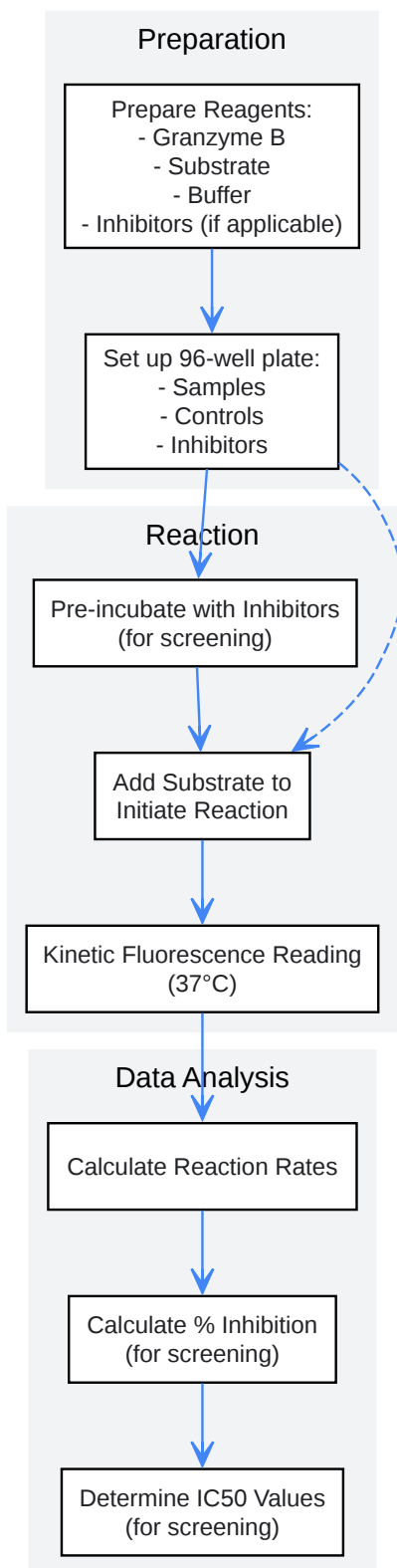
- Add your samples containing **Granzyme B** (e.g., cell lysates, purified enzyme) to the 96-well plate in duplicate.
- Include a positive control (recombinant **Granzyme B**) and a negative control (assay buffer only).
- Reaction Initiation and Measurement:
 - Add the **Granzyme B** substrate solution to all wells to initiate the reaction. The final volume in each well should be 200 μ L.
 - Immediately place the plate in the fluorescence microplate reader, pre-warmed to 37°C.
 - Measure the fluorescence intensity kinetically for 30-60 minutes at Ex/Em = 380/500 nm for AFC substrates.
- Data Analysis:
 - Calculate the rate of the reaction (change in fluorescence intensity over time) for each sample.
 - Subtract the rate of the negative control from the rates of all other samples.
 - Use the standard curve to convert the fluorescence rates into the amount of cleaved substrate (e.g., in pmol/min).
 - One unit of **Granzyme B** activity is typically defined as the amount of enzyme that cleaves 1 pmol of substrate per minute at 37°C.

Granzyme B Inhibitor Screening Protocol

- Reagent and Compound Preparation:
 - Follow the reagent preparation steps from the activity assay protocol.
 - Prepare serial dilutions of your test compounds in the assay buffer.
- Assay Procedure:

- In a 96-well plate, add the assay buffer, recombinant **Granzyme B**, and your test compounds at various concentrations.
- Include a vehicle control (e.g., DMSO) and a positive inhibitor control (if available).
- Incubate the plate for 10-15 minutes at room temperature to allow the inhibitors to interact with the enzyme.
- Initiate the reaction by adding the **Granzyme B** substrate.
- Measure the fluorescence intensity kinetically as described in the activity assay protocol.
- Data Analysis:
 - Calculate the reaction rates for each inhibitor concentration.
 - Determine the percentage of inhibition for each concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Fit the data to a dose-response curve to determine the IC₅₀ value (the concentration of inhibitor that reduces enzyme activity by 50%).

Experimental Workflow



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Caption: Experimental workflow for **Granzyme B** cleavage assay.

Data Presentation

Table 1: Kinetic Parameters of Synthetic Granzyme B Substrates

Substrate Sequence	Fluorophore	K _m (μM)	k _{cat} /K _m (M ⁻¹ s ⁻¹)	Notes
Ac-IEPD	AFC	585[5]	~3300[6][7]	Commonly used substrate.
Ac-IETD	AFC	-	-	Also frequently used, but kinetic data can vary.
IEPDVSVQ	-	-	~8000[6][7]	Optimized sequence showing higher catalytic efficiency.
Boc-AAD	Thiobenzyl ester	-	-	A colorimetric substrate.

Note: Kinetic parameters can vary depending on assay conditions (e.g., buffer composition, temperature, enzyme source).

Table 2: Example Data for Granzyme B Inhibitor Screening

Inhibitor	Type	Potency	Specificity Notes
Ac-IEPD-CHO	Peptide Aldehyde	K _i = 80 nM	Reversible inhibitor; may also inhibit caspases.
Z-AAD-CMK	Peptide Chloromethylketone	ID ₅₀ = 300 nM	Irreversible inhibitor.
Serpin B9	Protein (Serpin)	-	Natural, endogenous irreversible inhibitor.

Table 3: Sample IC50 Determination Data

Inhibitor Concentration (nM)	% Inhibition
1	5.2
10	25.8
50	48.9
100	75.3
500	95.1
1000	98.6

Calculated IC50: ~51 nM

This data can be plotted on a semi-log graph to visualize the dose-response curve and accurately determine the IC50 value.

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